

In-Depth Technical Guide: C.I. Reactive Black 39

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Compound of Interest

Compound Name: *Reactive Black 39*

Cat. No.: *B12081799*

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For researchers, scientists, and drug development professionals, this guide provides a comprehensive overview of the chemical and physical properties of C.I. **Reactive Black 39**, a significant dye in the textile industry. This document outlines its molecular characteristics, manufacturing process, and key technical data.

Core Chemical Identity

C.I. **Reactive Black 39** is a double azo class reactive dye.^[1] Its primary application is in the dyeing of cotton fabrics, where it is valued for its blue and black shades.^[1]

Molecular Formula and Structure

The molecular formula of C.I. **Reactive Black 39** is C₂₅H₁₄ClN₁₀Na₅O₁₆S₅.^{[1][2]} It is also identified by the C.I. No. 205071 and CAS Registry Number 68259-02-9.^{[2][3]}

Synonyms:

- Cibacron Black ZP-2PD^[1]
- Cibacron Navy P-G^[1]
- Apollocion Navy Blue P-N3G^[3]
- Kayacion Blue P-N 3G^[3]
- Reactive Navy PG^[3]

- [Reactofix Navy Blue H2R](#)^[3]

Physicochemical Data

The following table summarizes the key quantitative data for C.I. **Reactive Black 39**.

| Property | Value | Reference |
|-----------------------|---------------|---|
| Molecular Weight | 1021.16 g/mol | [1] [2] [4] [5] [6] |
| Appearance | Black Powder | [4] |
| Solubility in Water | >300 g/L | [4] |
| Insolubility in Water | ≤0.02% | [4] |
| Tinting Strength | 100±3% | [4] |

Dyeing Fastness Properties

The resistance of C.I. **Reactive Black 39** to various conditions on cotton fabric is detailed below.

| Fastness Test | Standard | Rating |
|--|-------------|----------------------------|
| Light | ISO 105 B02 | 5-6 |
| Water (Severe) | ISO 105 E01 | Effect: 5, Stain CO: 4-5 |
| Chlorinated Water (20mg/l active chlorine) | ISO 105 E03 | Effect: 3-4, Stain CO: 3-4 |
| Perspiration (alkaline) | ISO 105 E04 | Effect: 5, Stain CO: 4 |
| Perspiration (acid) | ISO 105 E04 | Effect: 5, Stain CO: 4 |
| Rubbing (Dry) | ISO 105 X12 | 5 |
| Rubbing (Wet) | ISO 105 X12 | 3-4 |

Data sourced from a technical data sheet for **Reactive Black 39**.^[4]

Manufacturing Process

The synthesis of C.I. **Reactive Black 39** is a multi-step process involving diazo coupling and condensation reactions.

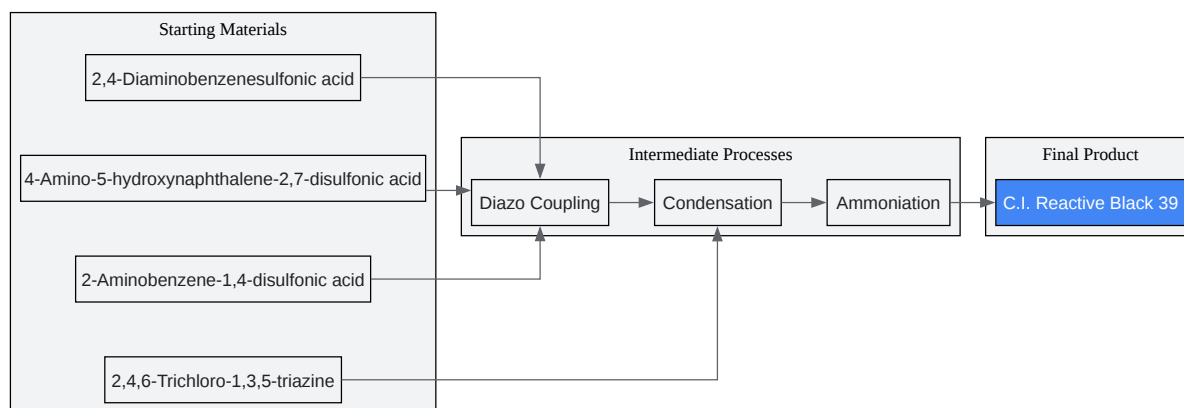
Experimental Protocol: Synthesis of C.I. Reactive Black 39

The manufacturing process involves the following key steps:[\[1\]](#)[\[7\]](#)

- Diazo Coupling (Step 1): 2,4-Diaminobenzenesulfonic acid and 2-Aminobenzene-1,4-disulfonic acid are diazotized.
- Coupling Reactions: The resulting diazonium salts are then coupled with 4-Amino-5-hydroxynaphthalene-2,7-disulfonic acid under both alkaline and acidic conditions.
- Condensation: The product from the coupling reactions is condensed with 2,4,6-Trichloro-1,3,5-triazine.
- Ammoniation: The final step is ammoniation of the condensed product to yield C.I. **Reactive Black 39**.

Manufacturing Workflow

The following diagram illustrates the logical relationship between the key reactants in the synthesis of C.I. **Reactive Black 39**.



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Caption: Synthesis workflow for C.I. **Reactive Black 39**.

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